

Technical Guide: Proquinazid D7 (CAS 2140327-37-1)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Proquinazid D7*

Cat. No.: *B12056899*

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Advanced Applications in Isotope Dilution Mass Spectrometry & Residue Analysis

Executive Summary

Proquinazid D7 (CAS 2140327-37-1) is the stable isotope-labeled analog of Proquinazid, a quinazolinone fungicide widely used in agriculture to control powdery mildew (*Uncinula necator*) in viticulture and cereal crops.

For the analytical scientist and drug development professional, **Proquinazid D7** is not merely a reference standard; it is a critical tool for Isotope Dilution Mass Spectrometry (IDMS). It serves as the ultimate internal standard (IS), compensating for the severe matrix effects (ion suppression/enhancement) often encountered in complex matrices like fermented wine, soil, and high-sugar grapes. By mimicking the physicochemical behavior of the target analyte while remaining mass-resolvable, **Proquinazid D7** ensures regulatory compliance (SANTE/11945/2015, FDA, EPA) and data integrity in pharmacokinetic and environmental fate studies.

Chemical Identity & Physicochemical Profile

Understanding the structural distinction between the native and deuterated forms is vital for predicting mass spectral behavior.

Structural Characterization

- Chemical Name: 6-Iodo-2-(propoxy-d7)-3-propylquinazolin-4(3H)-one[1][2]
- CAS Number: 2140327-37-1[1][3]
- Parent Compound: Proquinazid (CAS 189278-12-4)[2][4][5][6]
- Isotopic Modification: The hepta-deuterated label () is located on the 2-propoxy side chain ().

Quantitative Data Summary

Property	Native Proquinazid	Proquinazid D7 (Labeled)
Molecular Formula		
Molecular Weight	372.20 g/mol	379.24 g/mol (+7.04 Da)
Monoisotopic Mass	372.0335 Da	379.0774 Da
Solubility	Water: 0.93 mg/L; Acetone: >250 g/L	Identical (Solvent effects negligible)
LogP ()	5.5 (Highly Lipophilic)	~5.5 (Co-elutes with native)
pKa	Non-dissociative (pH 2–12)	Non-dissociative

Mechanistic Context: The Power of IDMS

Why D7? The Physics of Matrix Compensation

In LC-MS/MS, co-eluting matrix components (phospholipids, pigments) compete for charge in the electrospray ionization (ESI) source. This causes ion suppression, leading to

underestimation of the analyte.

- External Standardization: Fails to account for this suppression.
- **Proquinazid D7**: Because the deuterium label modifies mass but not lipophilicity (LogP), the D7 analog co-elutes perfectly with native Proquinazid. It experiences the exact same suppression at the exact same moment.
- Result: The ratio of Area(Native)/Area(D7) remains constant, yielding accurate quantification regardless of matrix complexity.

Biological Mechanism (Parent Compound)

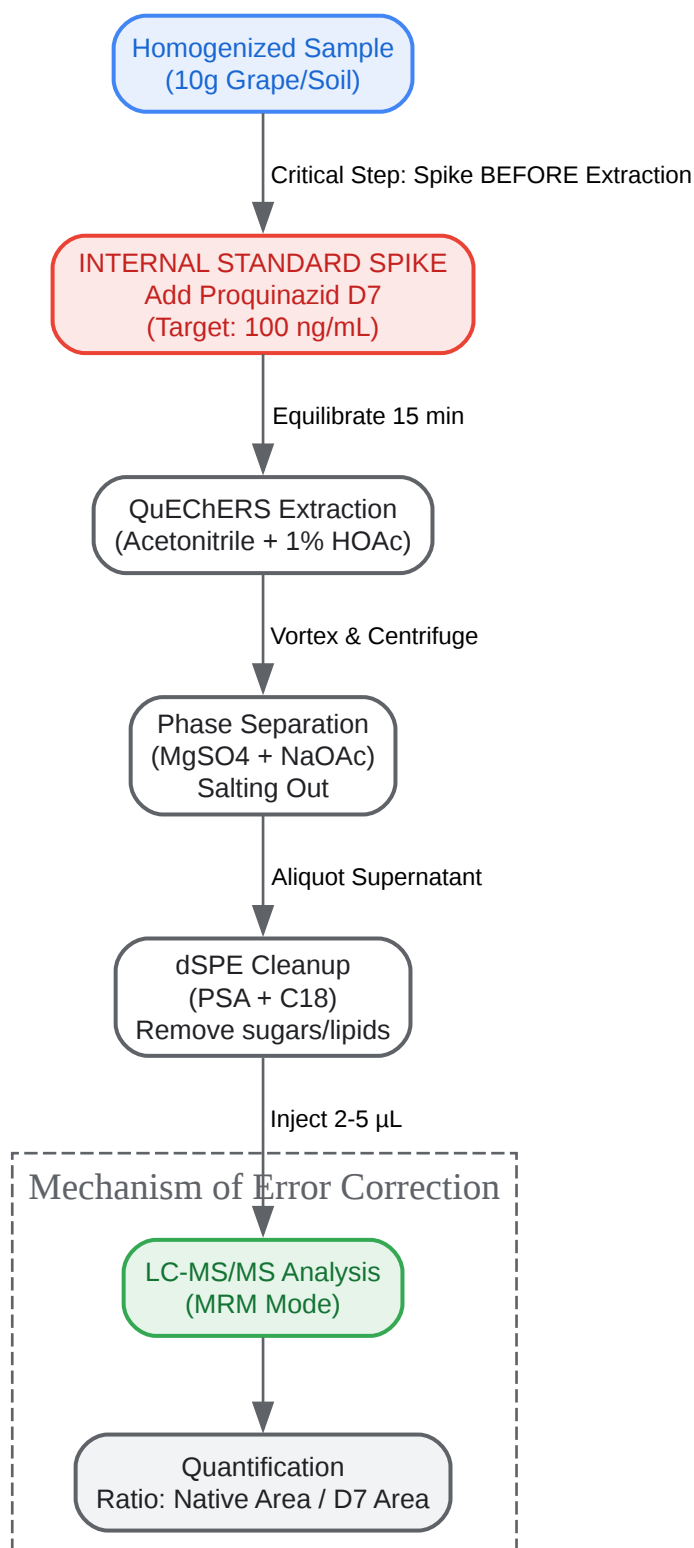
While D7 is an analytical tool, understanding the parent compound's biology is relevant for metabolism studies. Proquinazid acts via signal transduction interference.[4] It does not directly kill the fungus but inhibits the formation of the appressorium (the infection peg), effectively preventing the fungus from penetrating the host plant cuticle.

Experimental Protocol: Validated Residue Analysis

Role: Senior Application Scientist Objective: Quantify Proquinazid in Grape Matrix using **Proquinazid D7** as Internal Standard.

Workflow Visualization

The following diagram illustrates the critical path for Isotope Dilution Mass Spectrometry (IDMS) using **Proquinazid D7**.



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Caption: Figure 1. IDMS Workflow ensuring **Proquinazid D7** compensates for extraction losses and ionization suppression.

Step-by-Step Methodology

Step 1: Standard Preparation^{[7][8]}

- Stock Solution: Dissolve 10 mg **Proquinazid D7** in 10 mL Acetone (1 mg/mL). Store at -20°C.
- Working Solution: Dilute Stock to 10 µg/mL in Acetonitrile (ACN).
- Spiking: Add 100 µL of Working Solution to 10 g of sample prior to extraction. Crucial: Spiking before extraction corrects for recovery losses during the QuEChERS process.

Step 2: Extraction (Modified QuEChERS)

- Weigh 10 g homogenized sample into a 50 mL centrifuge tube.
- Add Internal Standard (Step 1.3). Vortex 1 min.
- Add 10 mL ACN (containing 1% Acetic Acid). Shake vigorously for 1 min.
- Add QuEChERS salts (4 g
, 1 g NaCl). Shake immediately to prevent clumping.
- Centrifuge at 4000 rpm for 5 min.
- Transfer 1 mL supernatant to a dSPE tube (containing 150 mg
, 25 mg PSA).
 - Note: For high-fat samples (seeds), add 25 mg C18.
- Vortex, centrifuge, and transfer supernatant to LC vial.

Step 3: LC-MS/MS Parameters

- Column: C18 (e.g., Zorbax Eclipse Plus, 2.1 x 100 mm, 1.8 µm).

- Mobile Phase A: Water + 0.1% Formic Acid + 5mM Ammonium Formate.
- Mobile Phase B: Methanol + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 min.
- Ionization: ESI Positive Mode ().

Mass Transitions (MRM)

Accurate MRM selection is critical. Since the D7 label is on the propoxy group, fragments retaining this group will shift by +7 Da. Fragments losing this group will match the native mass.

Compound	Precursor Ion (m/z)	Product Ion 1 (Quantifier)	Product Ion 2 (Qualifier)	Collision Energy (eV)
Proquinazid (Native)	373.0	216.0	89.0	25 / 40
Proquinazid D7	380.0	223.0 (+7 shift)	89.0 (No shift)	25 / 40

- Interpretation:
 - 380 -> 223: Retains the deuterated propoxy chain. Use this for quantification to ensure specificity.
 - 380 -> 89: Likely the propyl group on the nitrogen or a ring fragment. If it doesn't shift, it confirms the label is lost in this fragmentation pathway.

Handling & Stability

- Storage: Powder form is stable for >2 years at 4°C. Solutions in Acetone/ACN should be stored at -20°C.
- Light Sensitivity: As an iodinated compound, Proquinazid is sensitive to photolysis. Always use amber glassware.

- Isotopic Exchange: The C-D bonds on the propyl chain are non-exchangeable under standard aqueous conditions (pH 2-10), ensuring label integrity during extraction.

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- To cite this document: BenchChem. [Technical Guide: Proquinazid D7 (CAS 2140327-37-1)]. BenchChem, [2026]. [Online PDF]. Available at:

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